

# In-Depth Technical Guide: Safety Data for Pyrimethanil-d5

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Pyrimethanil-d5*

CAS No.: *2118244-83-8*

Cat. No.: *B15558325*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Pyrimethanil-d5** (CAS No. 2118244-83-8). Given that specific toxicological and environmental data for the deuterated analog are limited, this document incorporates data from its non-labeled counterpart, Pyrimethanil (CAS No. 53112-28-0), with the understanding that the isotopic labeling is not expected to significantly alter its chemical hazards. This information is intended to support risk assessment and ensure safe handling in a laboratory and research environment.

## Chemical and Physical Properties

**Pyrimethanil-d5** is the deuterium-labeled form of Pyrimethanil, an anilinopyrimidine fungicide. [1] It is primarily used as an internal standard or tracer in analytical studies, such as mass spectrometry, for the quantification of its non-labeled analog.[2][3] The substitution of five hydrogen atoms with deuterium on the phenyl ring increases the molecular weight, allowing for its differentiation in analytical assays.

Table 1: Physical and Chemical Properties of **Pyrimethanil-d5** and Pyrimethanil

Property	Pyrimethanil-d5	Pyrimethanil
Synonyms	2-Anilino-4,6-dimethylpyrimidine (phenyl-d5)	N-(4,6-dimethylpyrimidin-2-yl)aniline
CAS Number	2118244-83-8[4]	53112-28-0[4]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> D <sub>5</sub> N <sub>3</sub> [4]	C <sub>12</sub> H <sub>13</sub> N <sub>3</sub> [5]
Molecular Weight	204.28 g/mol [6]	199.25 g/mol [5]
Appearance	Yellow Solid	Light yellow solid powder[7]
Melting Point	Not available	96.3 °C[8]
Density	Not available	1.15 g/cm <sup>3</sup> at 20 °C[7]
Water Solubility	Not available	0.121 g/L at 25 °C[5]
log Kow (Partition Coefficient)	Not available	2.84 (pH 6.1, 25 °C)[8]
Stability	Stable under recommended storage conditions.[8]	Stable in water within the relevant pH range. Stable for 14 days at 54 °C.[5]


## Hazard Identification and GHS Classification

While the Safety Data Sheet for **Pyrimethanil-d5** from some suppliers states it is not a hazardous substance by GHS, the data for the parent compound, Pyrimethanil, indicates specific environmental hazards.[4] For a comprehensive safety assessment, it is prudent to consider the GHS classification of Pyrimethanil.

Table 2: GHS Classification for Pyrimethanil

Hazard Class	Hazard Category	Hazard Statement
Hazardous to the aquatic environment, acute hazard	Category 2	H401: Toxic to aquatic life[7]
Hazardous to the aquatic environment, long-term hazard	Category 2	H411: Toxic to aquatic life with long lasting effects[7]

Pictogram:

 alt text

Signal Word: Warning[7]

Precautionary Statements:

- P273: Avoid release to the environment.[4]
- P391: Collect spillage.[4]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[4]

## Toxicological Profile

Comprehensive toxicological data for **Pyrimethanil-d5** is not available.[4] The following data is for the non-labeled Pyrimethanil and serves as the primary basis for risk assessment.

Pyrimethanil generally exhibits low acute toxicity via oral, dermal, and inhalation routes.[9][10]

Table 3: Summary of Acute Toxicity Data for Pyrimethanil

Endpoint	Species	Route	Value	Reference
LD <sub>50</sub>	Rat (male)	Oral	4149 mg/kg bw	[9]
LD <sub>50</sub>	Rat (female)	Oral	5971 mg/kg bw	[9]
LD <sub>50</sub>	Rat	Dermal	>5000 mg/kg bw	[9]
LC <sub>50</sub>	Rat	Inhalation (4h)	>1.98 mg/L (dust)	[9]

- Skin Corrosion/Irritation: Not classified as a skin irritant.[7][10]
- Eye Damage/Irritation: Not classified as an eye irritant.[7][10]
- Sensitization: Not a skin sensitizer.[10]
- Germ Cell Mutagenicity: Not considered to be mutagenic.[9]
- Carcinogenicity: Classified as "not likely to be carcinogenic to humans at doses that do not alter rat thyroid hormone homeostasis." [11] IARC and ACGIH do not list it as a carcinogen. [4]
- Reproductive Toxicity: Not classified as a reproductive toxicant.[7] Developmental effects were observed only at maternally toxic doses.[11]
- Specific Target Organ Toxicity (STOT):
  - Single Exposure: Not classified as a STOT-SE.[7] Transient neurotoxic effects like ataxia and decreased motor activity were observed in rats only at a high dose (1000 mg/kg).[9] [11]
  - Repeated Exposure: The primary target organs upon repeated oral exposure are the liver and thyroid.[11]

## Experimental Protocols

The toxicological data for Pyrimethanil are derived from studies conducted according to internationally recognized guidelines, primarily those from the Organisation for Economic Co-

operation and Development (OECD). The following are generalized methodologies for key acute toxicity studies.

## Generalized Protocol for Acute Oral Toxicity (Based on OECD Guideline 423: Acute Toxic Class Method)

- Objective: To determine the acute oral toxicity of a substance and classify it according to the Globally Harmonised System (GHS).[7][9]
- Principle: A stepwise procedure is used with a small number of animals per step. The outcome of each step (mortality or survival) determines the next dose level.[9]
- Animal Model: Typically, young adult female rats are used.[12]
- Procedure: a. Animals are fasted prior to dosing.[1] b. The substance is administered orally by gavage at one of the defined starting dose levels (e.g., 5, 50, 300, 2000 mg/kg).[9] c. A group of 3 animals is used for each step.[9] d. Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[1] e. The decision to proceed to a higher or lower dose in the next step is based on the number of mortalities observed.[9]
- Endpoint: The result allows for the classification of the substance into a GHS toxicity category.[7]

## Generalized Protocol for Acute Dermal Toxicity (Based on OECD Guideline 402)

- Objective: To assess the potential hazard from short-term dermal exposure to a substance. [10]
- Principle: A single dose of the substance is applied to the skin of experimental animals for a 24-hour period.
- Animal Model: Adult rats, rabbits, or guinea pigs with healthy, intact skin are used. At least 5 animals per dose group are typically required.
- Procedure: a. Approximately 24 hours before the test, fur is removed from the dorsal area of the animals.[12] b. The test substance is applied uniformly over an area of not less than 10%

of the body surface.[12] c. The application site is covered with a porous gauze dressing to hold the substance in contact with the skin. d. After the 24-hour exposure period, the residual substance is removed. e. Animals are observed for signs of toxicity and mortality for 14 days.

- Endpoint: Determination of the dermal LD<sub>50</sub> value and observation of any skin reactions or other toxic effects.

## Ecological Information

Pyrimethanil is classified as toxic to aquatic life with long-lasting effects.[7] Therefore, release into the environment should be strictly avoided.

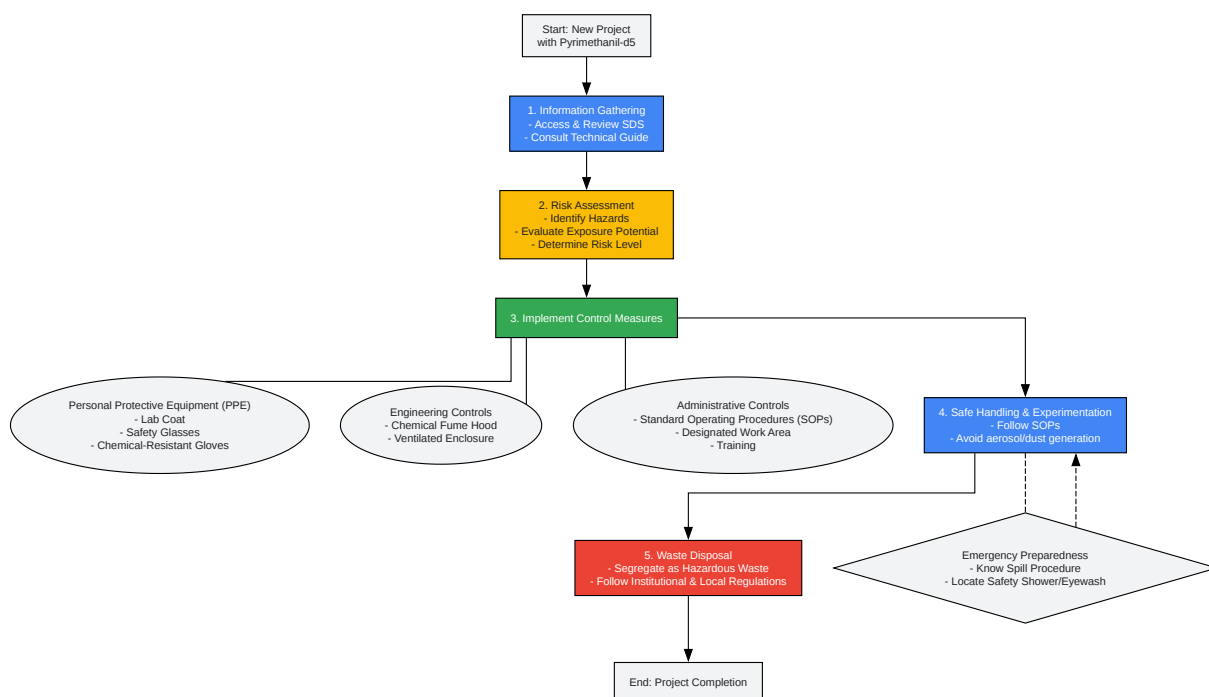
Table 4: Ecotoxicity Data for Pyrimethanil

Organism	Test Type	Endpoint	Value	Reference
Oncorhynchus mykiss (Rainbow Trout)	96h Acute	LC <sub>50</sub>	10.6 mg/L	[8]
Oncorhynchus mykiss (Rainbow Trout)	89d Chronic	NOEC	0.077 mg/L	[5]
Daphnia magna (Water Flea)	48h Acute	EC <sub>50</sub>	0.8 mg/L	
Daphnia magna (Water Flea)	21d Chronic	NOEC	0.5 - 0.9 mg/L	
Algae (Pseudokirchneriella subcapitata)	72h Growth Inhibition	EbC <sub>50</sub>	1.2 mg/L	[7]
Earthworm	14d Acute	LC <sub>50</sub>	625 mg/kg soil	[7]
Honeybee	Acute	LD <sub>50</sub> (oral/contact)	>100 µ g/bee	[7]

- Persistence and Degradability: The soil dissipation half-life ( $DT_{50}$ ) in laboratory studies ranges from 27 to 82 days.[7]
- Bioaccumulation: The bioconcentration factor (BCF) is 31 L/kg, suggesting a low potential for bioaccumulation.[7]
- Mobility in Soil: Pyrimethanil has low potential for leaching to groundwater and moderately adsorbs to sediment.[7]

## Safety and Handling Workflow

The following diagram illustrates a logical workflow for the safe handling and risk assessment of **Pyrimethanil-d5** in a research setting.

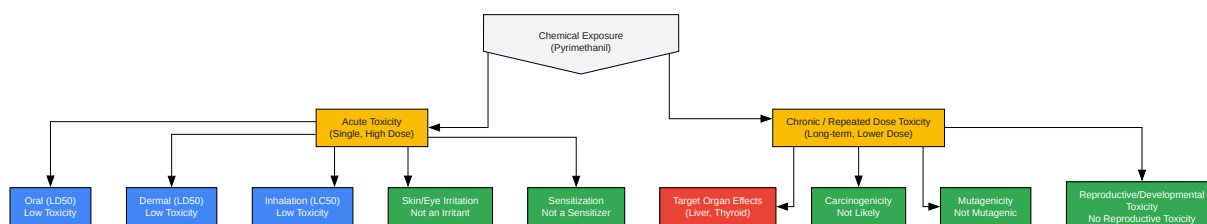


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Caption: Workflow for the safe handling and risk assessment of **Pyrimethanil-d5**.

## Toxicological Endpoint Relationship Diagram

This diagram illustrates the relationship between exposure and the various toxicological endpoints evaluated for a chemical like Pyrimethanil.



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Caption: Key toxicological endpoints evaluated for Pyrimethanil.

## First Aid, Fire-Fighting, and Accidental Release

First Aid Measures:[4]

- Eye Contact: Flush eyes with water as a precaution.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.
- Inhalation: Move person into fresh air. If not breathing, give artificial respiration.
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Hazardous Combustion Products: Carbon oxides and nitrogen oxides.[4]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [4]

#### Accidental Release Measures:

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing dust. Ensure adequate ventilation.[4]
- Environmental Precautions: Prevent product from entering drains. Discharge into the environment must be avoided.[4]
- Containment and Cleanup: Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.[4]

## Handling, Storage, Disposal, and Transport

#### Handling:

- Avoid contact with skin and eyes.[4]
- Avoid formation of dust and aerosols.[4]
- Provide appropriate exhaust ventilation at places where dust is formed.[4]

#### Storage:

- Store at room temperature in a well-ventilated place.[4][8]
- Keep container tightly closed.[7]
- Incompatible with strong oxidizing agents.[4]

#### Disposal Considerations:

- Product and contaminated packaging should be disposed of as hazardous waste.[4]
- Do not allow product to enter drains, water courses, or the soil.[7]
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations. Consult a licensed professional waste disposal service.[6][7]

#### Transport Information:

- While **Pyrimethanil-d5** is often shipped as non-hazardous for transport in small quantities, the unlabelled Pyrimethanil is regulated for transport.[8]
- UN Number: 3077[4]
- Proper Shipping Name: ENVIRONMENTALLY HAZARDOUS SUBSTANCE, SOLID, N.O.S. (pyrimethanil)[4]
- Transport Hazard Class: 9[4]
- Packing Group: III[4]
- Environmental Hazard: Yes (Marine Pollutant)[4][9]

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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety Data for Pyrimethanil-d5]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15558325/docs#in-depth-technical-guide-safety-data-for-pyrimethanil-d5>]

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